

Personal protective equipment for handling Cbz-L-Prolinol

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Compound of Interest

Compound Name: Cbz-L-Prolinol

Cat. No.: B153717

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Essential Safety and Handling Guide for Cbz-L-Prolinol

This guide provides critical safety, handling, and disposal information for professionals working with **Cbz-L-Prolinol** (also known as N-Benzyloxycarbonyl-L-proline). Adherence to these procedures is essential for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

The hazard classification for **Cbz-L-Prolinol** presents some inconsistencies across different suppliers. While some safety data sheets (SDS) state it is not a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200), other sources indicate potential hazards.^{[1][2][3]} Aggregated GHS information suggests that **Cbz-L-Prolinol** may cause skin irritation, serious eye irritation or damage, and potential respiratory irritation.^{[2][4]} Given these potential risks, it is prudent to handle **Cbz-L-Prolinol** with appropriate caution and personal protective equipment.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	To prevent eye contact which may cause serious irritation or damage.[2][5][6]
Skin Protection	Wear suitable protective gloves and clothing to prevent skin exposure.	To protect against potential skin irritation or allergic reactions.[2][3][5][6]
Respiratory Protection	Use in a well-ventilated area. Respiratory protection may be required when dusts or aerosols are generated.	To avoid inhalation which may cause respiratory tract irritation.[2][3][5]
General Hygiene	Handle in accordance with good industrial hygiene and safety practices. Wash hands and face after handling.	To minimize overall exposure and prevent accidental ingestion or contamination.[1]

Operational and Disposal Protocols

Safe handling and disposal are paramount for laboratory safety and environmental protection.

Safe Handling and Storage Procedures

Handling:

- Ensure adequate ventilation where the chemical is handled.[1][3]
- Avoid contact with skin and eyes.[3][6]
- Avoid the formation and inhalation of dust and aerosols.[3][5]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][6]

- Recommended storage temperature is between 2-8°C.[3]
- Keep apart from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[3][6]

Spill Management and First Aid

Spill Response:

- Ensure adequate ventilation.
- Remove all sources of ignition.[6]
- Wear appropriate PPE as detailed above.
- For solid spills, sweep up the material.[1] For liquid spills, soak up with an inert absorbent material (e.g., sand, silica gel).[6]
- Collect the spilled material and absorbent into a suitable, closed container for disposal.[1][6]
- Do not let the chemical enter the environment.[1]

First Aid Measures:

- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[1][5][6][7]
- Skin Contact: Take off contaminated clothing immediately. Rinse skin with water or shower. If skin irritation occurs, get medical advice.[1][5][7]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Get medical attention if you feel unwell.[1][5]
- Ingestion: Clean mouth with water and seek medical attention.[1]

Waste Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[1] It is the responsibility of the chemical waste generator to correctly classify the waste.[1] Dispose of contents and containers to an approved waste disposal plant.[5]

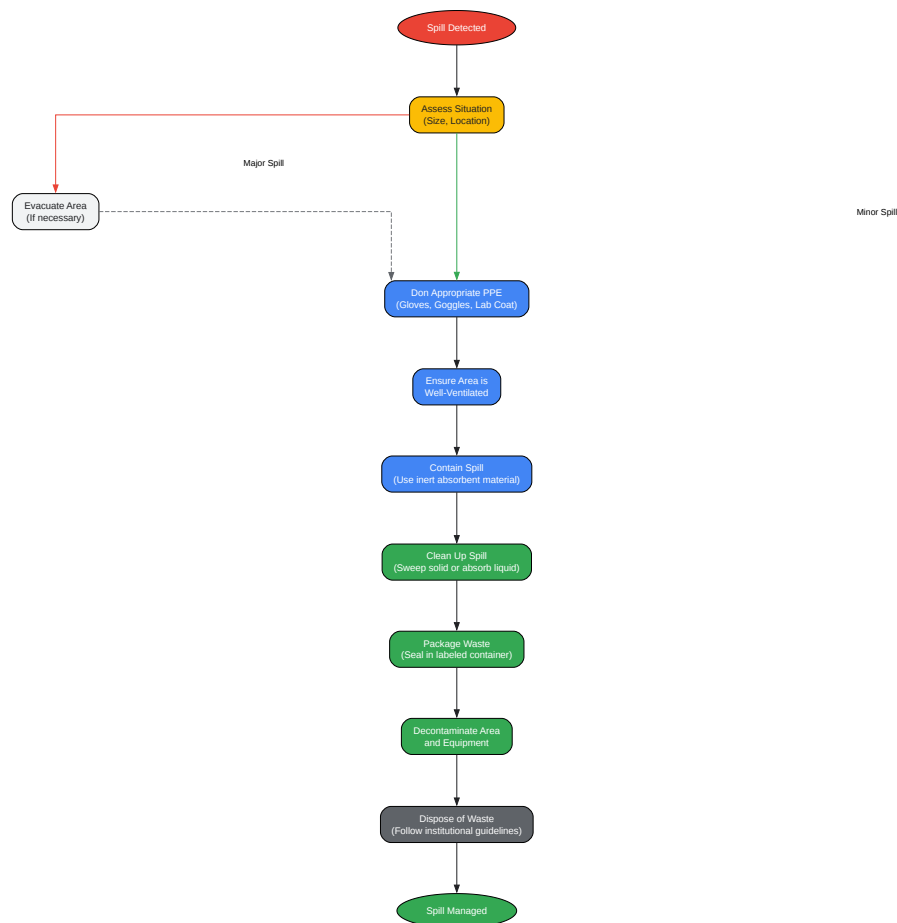
Physical and Chemical Properties

The following table summarizes key quantitative data for **Cbz-L-Prolinol**.

Property	Value
Molecular Formula	C13H15NO4
Molecular Weight	249.26 g/mol [2]
Appearance	White to off-white crystalline powder or solid.[1] [3]
Melting Point	76 - 78 °C / 168.8 - 172.4 °F[1]
Boiling Point	~392.36°C (rough estimate)[3]
Flash Point	~215.3°C (rough estimate)[3]
Solubility	Soluble in methanol.[3]
Storage Temperature	2 - 8°C[3]

Workflow for Spill Response

The following diagram outlines the procedural steps for safely managing a **Cbz-L-Prolinol** spill in a laboratory setting.



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